

Physical properties of N-Boc-3-dimethylamino-D-alanine (solubility, melting point)

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Compound of Interest

Compound Name: *N-Boc-3-dimethylamino-D-alanine*

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Technical Guide: Physicochemical Properties of N-Boc-3-dimethylamino-D-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and estimations for the key physical properties of **N-Boc-3-dimethylamino-D-alanine**, a specialized amino acid derivative of interest in synthetic chemistry and drug development. Due to the limited availability of direct experimental data for this compound in public literature, this guide also presents data from structurally analogous compounds to provide scientifically informed estimations.

Introduction

N-Boc-3-dimethylamino-D-alanine is a non-canonical amino acid featuring a tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group and a dimethylamino functional group at the beta-position of a D-alanine core. This unique structure makes it a valuable building block for the synthesis of modified peptides and other complex organic molecules, potentially influencing their conformational properties, basicity, and biological activity. Understanding its physical properties, such as solubility and melting point, is crucial for its effective use in laboratory and process chemistry.

Estimated Physical Properties of N-Boc-3-dimethylamino-D-alanine

Direct experimental data for the melting point and solubility of **N-Boc-3-dimethylamino-D-alanine** is not readily available in peer-reviewed literature or commercial supplier specifications. However, by examining structurally related compounds, we can establish a reasonable estimation for these properties.

Data on Structurally Similar Compounds:

To provide a basis for estimation, the physical properties of several analogous N-Boc protected amino acids are summarized below.

Compound	CAS Number	Molecular Formula	Melting Point (°C)	Solubility
N-Boc-D-alanine	7764-95-6	C ₈ H ₁₅ NO ₄	78.0 - 85.0[1]	Soluble in Chloroform, DMSO, Methanol[2]
N-Boc-L-alanine	15761-38-3	C ₈ H ₁₅ NO ₄	77 - 87[3]	Slightly soluble in water; Soluble in ethanol and dichloromethane[4]
N-Boc-beta-alanine	3303-84-2	C ₈ H ₁₅ NO ₄	73 - 82[5]	Soluble in water or 1% acetic acid[6]

Estimation for **N-Boc-3-dimethylamino-D-alanine**:

- **Melting Point:** The presence of the additional dimethylamino group in **N-Boc-3-dimethylamino-D-alanine** (C₁₀H₂₀N₂O₄) compared to N-Boc-D-alanine (C₈H₁₅NO₄) increases its molecular weight and introduces a polar, basic functional group. This is likely to influence the crystal lattice energy. While a precise prediction is not possible without

experimental data, it is reasonable to estimate that the melting point will be in a similar range to, or slightly different from, its simpler alanine analogs, likely falling within the 70-95 °C range.

- **Solubility:** The tertiary amine of the dimethylamino group can be protonated in acidic aqueous solutions, which would significantly increase its water solubility. In neutral or basic conditions, and in organic solvents, its solubility will be influenced by the interplay of the polar carboxyl and dimethylamino groups and the nonpolar Boc group. It is predicted to be soluble in polar organic solvents such as methanol, ethanol, and DMSO, similar to other Boc-protected amino acids. Its aqueous solubility is expected to be pH-dependent, with higher solubility at lower pH.

Experimental Protocols

The following are generalized experimental protocols for determining the melting point and solubility of fine organic chemicals like **N-Boc-3-dimethylamino-D-alanine**.

3.1. Melting Point Determination (Capillary Method)

This is a standard and widely used method for determining the melting point of a solid organic compound.^{[7][8][9]}

- **Principle:** A small, finely powdered sample of the substance is heated at a controlled rate in a capillary tube. The temperature range over which the substance melts is observed and recorded as the melting point. Pure crystalline compounds typically have a sharp melting point range (0.5-1 °C), while impurities can depress and broaden the melting range.^{[7][8]}
- **Apparatus:**
 - Melting point apparatus (e.g., Mel-Temp or similar)
 - Capillary tubes (sealed at one end)
 - Spatula
 - Mortar and pestle (if the sample is not a fine powder)
- **Procedure:**

- Ensure the sample is dry and finely powdered.
- Pack a small amount of the sample into the open end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 10-15 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample has turned into a clear liquid (completion of melting). This range is the melting point.

3.2. Solubility Determination (Qualitative)

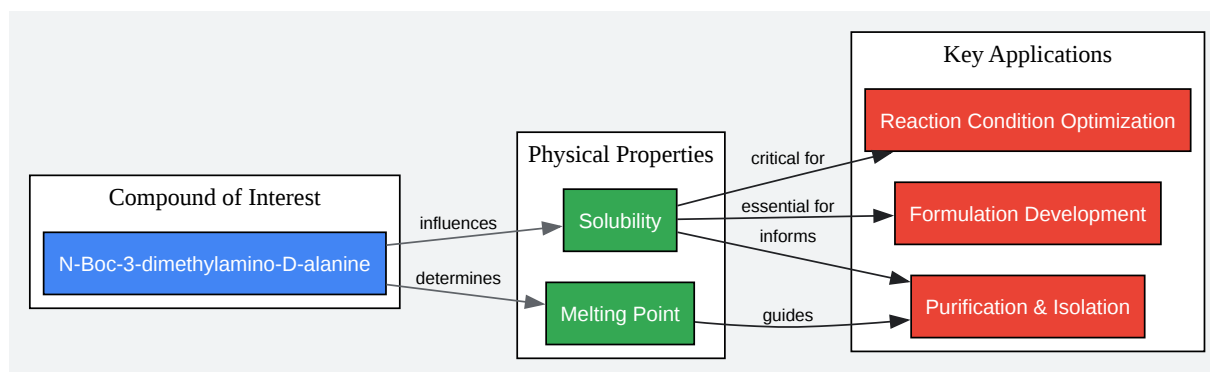
This protocol provides a general method for assessing the solubility of a compound in various solvents.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Principle: A small, known amount of the solute is added to a known volume of a solvent. The mixture is agitated, and the extent to which the solute dissolves is observed.
- Apparatus:
 - Test tubes and a test tube rack
 - Vortex mixer or shaker
 - Pipettes or graduated cylinders
 - Analytical balance
- Procedure:
 - Add a small, pre-weighed amount of **N-Boc-3-dimethylamino-D-alanine** (e.g., 1-5 mg) to a test tube.

- Add a known volume of the desired solvent (e.g., 1 mL of water, ethanol, dichloromethane, DMSO) to the test tube.
- Agitate the mixture vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).
- Allow the test tube to stand and observe if the solid has completely dissolved.
- If the solid dissolves completely, the compound is considered soluble in that solvent at that concentration. If solid remains, it is considered sparingly soluble or insoluble.
- To test the pH-dependent aqueous solubility, this procedure can be repeated using dilute aqueous acid (e.g., 0.1 M HCl) and dilute aqueous base (e.g., 0.1 M NaOH).

Visualization of Logical Relationships

The following diagram illustrates the relationship between **N-Boc-3-dimethylamino-D-alanine** and its key physical properties that are critical for its application in research and development.



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Caption: Logical flow from the compound to its physical properties and their impact on key applications.

In conclusion, while direct experimental data for the physical properties of **N-Boc-3-dimethylamino-D-alanine** remains elusive in the public domain, a scientifically grounded estimation can be made based on the properties of its structural analogs. The provided experimental protocols offer a starting point for researchers to determine these properties in their own laboratories, which is essential for the successful application of this versatile building block in chemical synthesis and drug discovery.

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References

- 1. B22706.06 [thermofisher.com]
- 2. BOC-D-Alanine CAS#: 7764-95-6 [amp.chemicalbook.com]
- 3. A16018.14 [thermofisher.com]
- 4. BOC-L-Alanine (BOC-L-ALA) BP EP USP CAS 15761-38-3 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 5. 3303-84-2 N-Boc-beta-alanine AKSci J91585 [aksci.com]
- 6. glpbio.com [glpbio.com]
- 7. SSERC | Melting point determination [sserc.org.uk]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. westlab.com [westlab.com]
- 10. uobabylon.edu.iq [uobabylon.edu.iq]
- 11. sciencevivid.com [sciencevivid.com]
- 12. microbenotes.com [microbenotes.com]
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